

Application Notes and Protocols for NH₂-PEG2-methyl acetate Coupling Reactions

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Compound of Interest

Compound Name: *NH₂-PEG2-methyl acetate hydrochloride*
Cat. No.: *B15138911*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and reaction conditions for the successful coupling of NH₂-PEG2-methyl acetate, a versatile heterobifunctional linker. This linker is integral to advancements in bioconjugation, drug delivery, and the development of novel therapeutics such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).[1][2][3] Its discrete polyethylene glycol (PEG) spacer enhances solubility and biocompatibility, while the terminal primary amine and methyl ester groups offer versatile handles for covalent modification.[1]

Core Principles of NH₂-PEG2-methyl acetate Coupling

The primary amine (-NH₂) of NH₂-PEG2-methyl acetate is a nucleophile that readily reacts with electrophilic functional groups to form stable covalent bonds. The two most common coupling strategies involve reactions with carboxylic acids and N-hydroxysuccinimide (NHS) esters, both resulting in the formation of a stable amide bond.[2][4]

1. **Amide Bond Formation with Carboxylic Acids:** This is a widely used method, typically facilitated by a coupling agent to activate the carboxylic acid. Common coupling agents include carbodiimides like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with N-hydroxysuccinimide (NHS), or uronium-based reagents like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
[1][2] The activated carboxylic acid then readily reacts with the primary amine of the PEG linker.
2. **Reaction with NHS Esters:** Pre-activated NHS esters are also common reaction partners for the primary amine of NH₂-PEG₂-methyl acetate. This reaction is a nucleophilic acyl substitution that proceeds efficiently at neutral to slightly basic pH to form a stable amide bond.
[4][5]

Key Applications

NH₂-PEG₂-methyl acetate is a crucial building block in the synthesis of complex biomolecules:

- **PROTACs:** This linker is frequently used to connect a target protein ligand and an E3 ubiquitin ligase ligand, forming a PROTAC that induces the degradation of the target protein.
[1][2][6]
- **ADCs:** In the development of ADCs, this linker can be used to attach a cytotoxic payload to an antibody.
[3]
- **Bioconjugation:** The primary amine allows for the PEGylation of proteins, peptides, and other biomolecules, which can improve their solubility, stability, and pharmacokinetic profiles.
[1]

Experimental Protocols

The following are detailed methodologies for key experiments involving NH₂-PEG₂-methyl acetate.

Protocol 1: Amide Bond Formation with a Carboxylic Acid using HATU

This protocol describes the coupling of the primary amine of NH₂-PEG₂-methyl acetate to a molecule containing a carboxylic acid using HATU as the coupling agent.
[1]

Materials:

- NH2-PEG2-methyl acetate
- Carboxylic acid-containing molecule
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous DMF (N,N-Dimethylformamide)
- Nitrogen atmosphere

Procedure:

- Dissolve the carboxylic acid-containing molecule (1.0 eq) in anhydrous DMF under a nitrogen atmosphere.
- Add HATU (1.2 eq) and DIPEA (2.0 eq) to the solution and stir for 15 minutes at room temperature to activate the carboxylic acid.[\[1\]](#)
- Add a solution of NH2-PEG2-methyl acetate (1.1 eq) in anhydrous DMF to the reaction mixture.[\[1\]](#)
- Stir the reaction at room temperature for 2-12 hours. Monitor the progress by LC-MS.[\[1\]](#)
- Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with 5% LiCl solution, saturated NaHCO₃ solution, and brine.[\[1\]](#)
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.[\[1\]](#)
- Purify the crude product by flash column chromatography or preparative HPLC to yield the desired amide conjugate.[\[1\]](#)

Protocol 2: Amide Bond Formation with a Carboxylic Acid using EDC/NHS

This protocol outlines the coupling of NH₂-PEG2-methyl acetate to a carboxylic acid-containing molecule using EDC and NHS.^[2]^[7]

Materials:

- NH₂-PEG2-methyl acetate
- Carboxylic acid-containing molecule
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide)
- Activation Buffer (e.g., 0.1 M MES, pH 5.5)^[2]
- Coupling Buffer (e.g., PBS, pH 7.4)^[2]
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)^[7]
- Anhydrous DMF or DMSO

Procedure:

- Reagent Preparation:
 - Equilibrate EDC, NHS, and NH₂-PEG2-methyl acetate to room temperature before opening.^[2]
 - Prepare fresh stock solutions of EDC and NHS in Activation Buffer immediately before use.^[2]
 - Prepare a stock solution of the carboxylic acid-containing molecule in anhydrous DMF or DMSO.^[2]
 - Prepare a solution of NH₂-PEG2-methyl acetate in Coupling Buffer.^[2]

- Activation of Carboxylic Acid:
 - In a reaction vial, combine the carboxylic acid solution with EDC and NHS. A common starting molar ratio is 1:2:1.2 (Carboxylic Acid:EDC:NHS).[2]
 - Incubate for 15-30 minutes at room temperature with gentle stirring. The reaction is most efficient at a pH between 4.5 and 6.0.[2]
- Coupling Reaction:
 - Add the desired molar excess of the NH₂-PEG2-methyl acetate solution to the activated carboxylic acid.
 - Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C.[7]
- Quenching:
 - Add Quenching Buffer to a final concentration of 20-50 mM to consume any unreacted NHS esters. Incubate for 15-30 minutes.[2][7]
- Purification:
 - Purify the final conjugate using a suitable method such as reverse-phase HPLC or flash column chromatography.[2]

Protocol 3: Reaction with an NHS-Ester Activated Molecule

This protocol details the reaction of NH₂-PEG2-methyl acetate with a pre-activated NHS-ester.
[5]

Materials:

- NH₂-PEG2-methyl acetate
- NHS-activated molecule
- Reaction Buffer (e.g., PBS, pH 7.2-8.5)[5]

- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)[5]
- Anhydrous DMSO or DMF

Procedure:

- Prepare the Amine-PEG Solution:
 - Allow the vial of NH₂-PEG₂-methyl acetate to warm to room temperature before opening. [5]
 - Dissolve the required amount in the Reaction Buffer.[5]
- Conjugation Reaction:
 - Dissolve the NHS-activated molecule in the Reaction Buffer to a desired concentration (e.g., 1-10 mg/mL).[5]
 - Add the desired molar excess of the NH₂-PEG₂-methyl acetate solution to the activated molecule solution. A 5- to 20-fold molar excess is a common starting point.[5]
 - Incubate the reaction at room temperature for 1-2 hours or at 4°C for 2-4 hours with gentle stirring.[5]
- Quench the Reaction (Optional):
 - Add the Quenching Buffer to a final concentration of 20-50 mM to react with any remaining NHS esters.[5]
 - Incubate for 30 minutes at room temperature.[5]
- Purification:
 - Purify the PEGylated conjugate from excess reagents and byproducts using an appropriate chromatography method such as size-exclusion or ion-exchange chromatography.[5]

Data Presentation

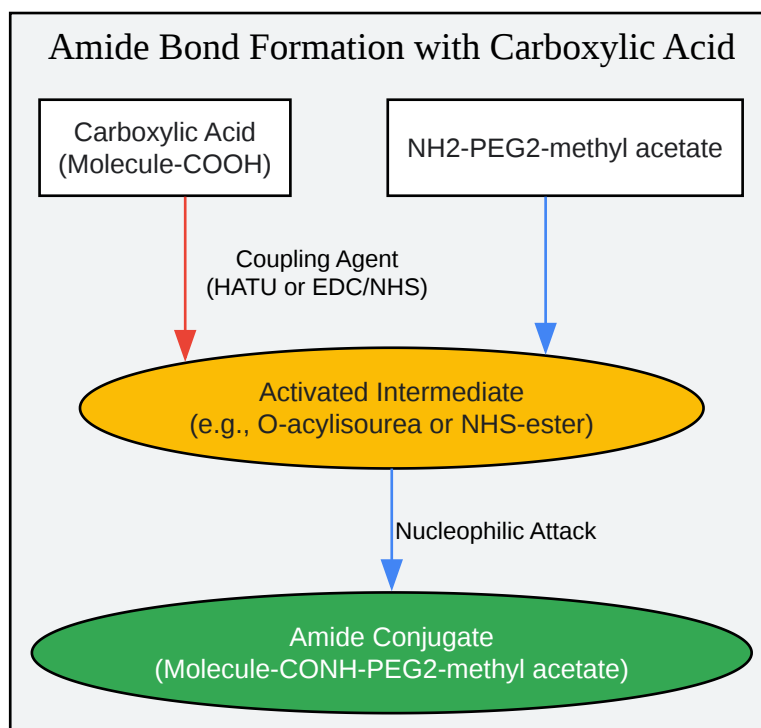
Table 1: Summary of Reaction Conditions for Amide Bond Formation with Carboxylic Acids

Parameter	HATU Coupling	EDC/NHS Coupling
Coupling Agent	HATU	EDC
Additive	DIPEA	NHS
Stoichiometry (Molecule:Coupling Agent:Additive)	1 : 1.2 : 2.0 (DIPEA)	1 : 2 : 1.2
Solvent	Anhydrous DMF	Aqueous Buffer/DMF/DMSO
pH (Activation)	N/A (Anhydrous)	4.5 - 6.0
pH (Coupling)	N/A (Anhydrous)	7.4
Reaction Time	2 - 12 hours	2 hours (RT) to overnight (4°C)
Temperature	Room Temperature	Room Temperature or 4°C

Table 2: Summary of Reaction Conditions for Coupling with NHS Esters

Parameter	Value
Molar Excess of NH ₂ -PEG ₂ -methyl acetate	5- to 20-fold
Solvent	Aqueous Buffer (e.g., PBS)
pH	7.2 - 8.5
Reaction Time	1 - 2 hours (RT) or 2 - 4 hours (4°C)
Temperature	Room Temperature or 4°C

Mandatory Visualizations



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Caption: General reaction scheme for amide bond formation.



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Caption: Experimental workflow for carboxylic acid coupling.

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